

Proper Disposal of Propoxycarbazone Sodium: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Propoxycarbazone sodium*

Cat. No.: *B136408*

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Providing essential safety and logistical information for the proper disposal of **propoxycarbazone sodium**, this guide offers procedural, step-by-step guidance to ensure the safe and compliant management of this chemical waste in a research environment.

Propoxycarbazone sodium, a post-emergence herbicide, requires careful handling and disposal to minimize environmental contamination and ensure laboratory safety. Adherence to federal and local regulations is paramount. In the United States, the disposal of pesticides like **propoxycarbazone sodium** is regulated by the Federal Insecticide, Fungicide, and Rodenticide Act (FIFRA) and the Resource Conservation and Recovery Act (RCRA). Unusable pesticides are typically classified as hazardous waste.

This document serves as a comprehensive resource for researchers, scientists, and drug development professionals, offering clear protocols and essential information for the responsible disposal of **propoxycarbazone sodium** and its containers.

Key Disposal and Safety Data

The following table summarizes crucial information for the safe handling and disposal of **propoxycarbazone sodium**. This data is compiled from various safety and regulatory sources.

Parameter	Information	Citation
Common Trade Names	Olympus 70% Water Dispersible Granular Herbicide	[1]
Primary Disposal Method	Use as per label instructions; otherwise, dispose of at an approved waste disposal facility.	
Alternative Disposal	Consider "Clean Sweep" programs or local household hazardous waste collection events for unused pesticides.	
Container Disposal	Triple-rinse containers thoroughly before disposal.	
Regulatory Framework	FIFRA (for use and labeling), RCRA (for disposal of hazardous waste)	
Environmental Hazards	Toxic to aquatic plants.	[2]
Personal Protective Equipment (PPE)	Long-sleeved shirt, long pants, chemical-resistant gloves, and goggles when handling.	[2]
First Aid - Skin Contact	Take off contaminated clothing. Rinse skin immediately with plenty of water for 15–20 minutes.	[2]
First Aid - Eye Contact	Hold eye open and rinse slowly and gently with water for 15–20 minutes.	[2]
First Aid - Ingestion	Call a poison control center or doctor immediately for treatment advice.	[2]

Experimental Protocol: Triple-Rinse Procedure for Propoxycarbazone Sodium Containers

This protocol details the standardized triple-rinse method for decontaminating empty containers of **propoxycarbazone sodium**, a critical step before their final disposal. Following this procedure diligently minimizes the risk of environmental contamination and ensures compliance with hazardous waste regulations.

Materials:

- Empty **propoxycarbazone sodium** container
- Personal Protective Equipment (PPE): chemical-resistant gloves, safety goggles, lab coat or apron
- Water source
- Collection vessel for rinsate (e.g., a labeled hazardous waste container)
- Funnel (optional)

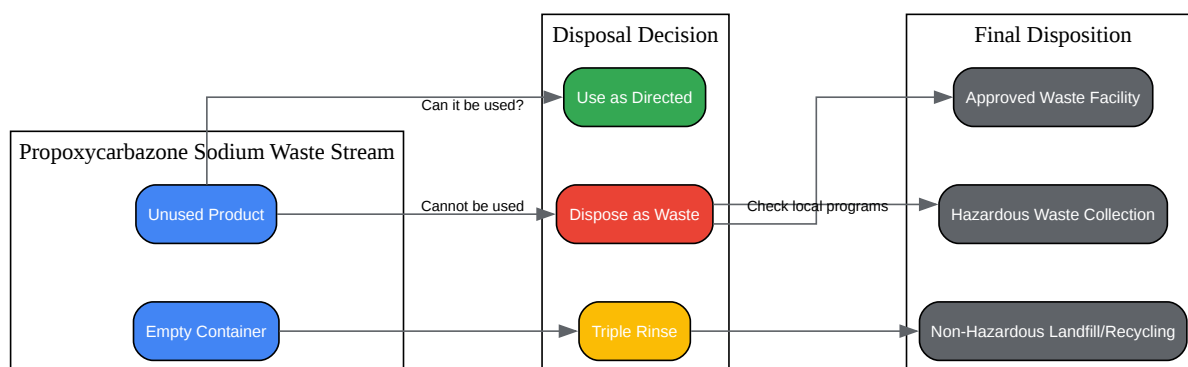
Procedure:

- Initial Draining: Once the container is empty, invert it over the designated hazardous waste collection vessel and allow it to drain for at least 30 seconds after the flow has been reduced to drips.
- First Rinse:
 - Fill the empty container to approximately 25% of its capacity with water.
 - Securely close the container with its cap.
 - Agitate the container vigorously for at least 30 seconds, ensuring the water contacts all interior surfaces.

- Pour the rinsate into the designated hazardous waste collection vessel. Allow the container to drain completely.
- Second Rinse: Repeat step 2.
- Third Rinse: Repeat step 2.
- Final Preparation for Disposal:
 - Puncture the container to prevent reuse.
 - Dispose of the triple-rinsed container in accordance with institutional and local regulations for non-hazardous solid waste, or as specified on the product label. Some recycling programs may accept properly rinsed pesticide containers.

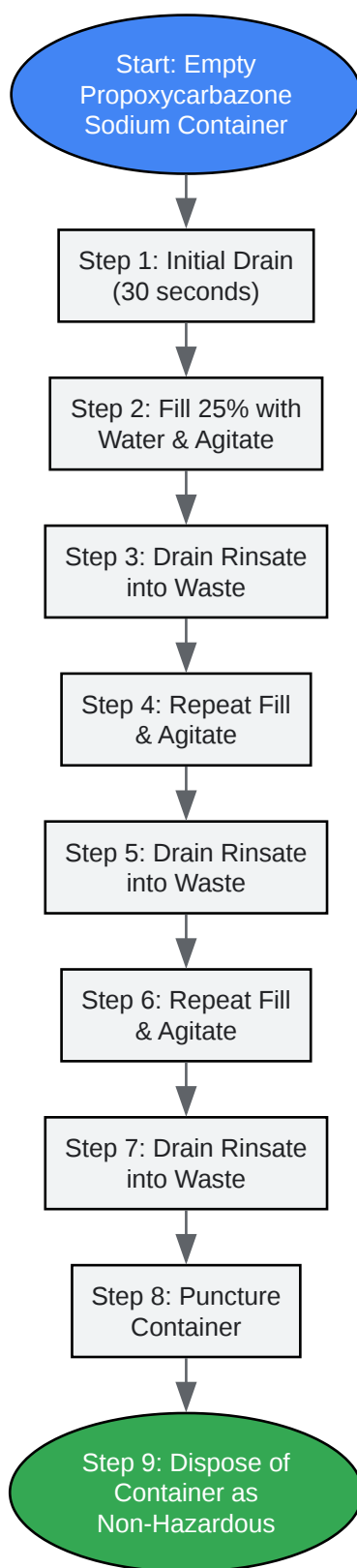
Disposal Workflow and Logical Relationships

The following diagrams illustrate the decision-making process and workflow for the proper disposal of **propoxycarbazone sodium** and its containers.



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Caption: Decision workflow for **propoxycarbazone sodium** disposal.



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Caption: Step-by-step triple-rinse workflow for containers.

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References

- 1. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 2. Triple rinse guide for empty pesticide and dairy hygiene containers | Environmental Protection Agency [epa.ie]
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